

Technical Guide: Chemical Properties and Applications of DL-alpha-Tocopherol-13C3

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Compound of Interest

Compound Name: *DL-alpha-Tocopherol-13C3*

Cat. No.: *B12053665*

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the chemical properties, metabolic pathways, and experimental applications of **DL-alpha-Tocopherol-13C3**. As a stable isotope-labeled (SIL) analog of synthetic vitamin E, this compound is an invaluable tool in metabolic research, pharmacokinetics, and drug development, serving as a tracer and an internal standard for precise quantification.

Core Chemical and Physical Properties

DL-alpha-Tocopherol-13C3 is the ¹³C-labeled form of DL-alpha-Tocopherol, the synthetic, racemic version of vitamin E.^[1] The incorporation of three heavy carbon isotopes allows it to be distinguished from its endogenous, unlabeled counterpart by mass spectrometry without altering its chemical behavior. This makes it the gold standard for quantifying the concentration of endogenous metabolites within complex biological samples.

Quantitative data for both the labeled compound and its unlabeled analog are summarized below for direct comparison.

Table 1: Key Chemical Properties

Property	DL-alpha-Tocopherol-13C3	DL-alpha-Tocopherol (Unlabeled)
Molecular Formula	C ₂₆ ¹³ C ₃ H ₅₀ O ₂ [1]	C ₂₉ H ₅₀ O ₂ [2][3][4]
Molecular Weight	433.68 g/mol [1][5]	430.71 g/mol [2][3][4]
CAS Number	Not consistently available	10191-41-0[3][4][6][7]
Appearance	Clear, colorless to yellowish-brown, viscous, oily liquid.[6][8]	Clear, colorless to yellowish-brown, viscous, oily liquid.[9][6][8][10]
Isotopic Purity	≥99% for ¹³ C ₃ [11]	N/A
Chemical Purity	Typically ≥96%[4][12][11][13]	Typically ≥95-97%[7][8]
Storage & Stability	Store at -20°C, protected from light.[14][15] Oxidizes and darkens on exposure to air and light.[9][10]	Store at 4°C or -20°C, protected from light.[7][14] Oxidizes and darkens on exposure to air and light.[9][10]

Table 2: Solubility Profile

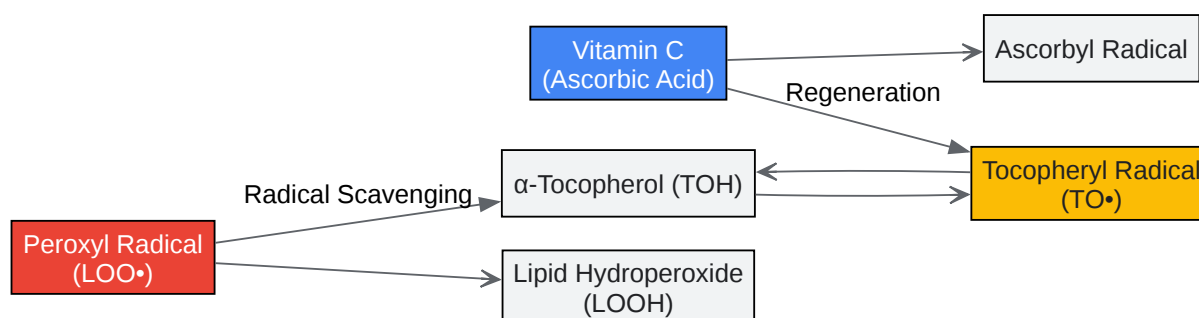
Solvent	Solubility	Reference
Water	Insoluble / Practically Insoluble	[3][6][10][16][17]
Ethanol	Miscible / Freely Soluble	[3][6][7][17]
Acetone	Miscible	[3][6][17]
Chloroform	Miscible	[3][6][17]
Ether	Miscible	[3][6][16]
DMSO	Miscible	[7]
Vegetable Oils	Miscible	[3][6][16]
Aqueous Buffers	Sparingly Soluble (requires pre-dissolution in an organic solvent like ethanol)	[7]

Mechanism of Action and Metabolism

The biological and chemical activities of **DL- α -Tocopherol-13C3** are identical to those of unlabeled α -tocopherol. Its primary functions are rooted in its potent antioxidant capabilities and its subsequent metabolism in the liver.

Antioxidant Activity

Alpha-tocopherol is the most potent lipid-soluble antioxidant in nature.[18][19] It resides within cell membranes, where it protects polyunsaturated fatty acids from oxidative damage.[3][20][21] The phenolic hydroxyl group on its chromanol ring can donate a hydrogen atom to reduce lipid peroxy radicals, thereby terminating the chain reaction of lipid peroxidation.[2][3] The resulting tocopheryl radical is relatively stable and can be recycled back to its active form by other antioxidants, most notably Vitamin C.[3][22]



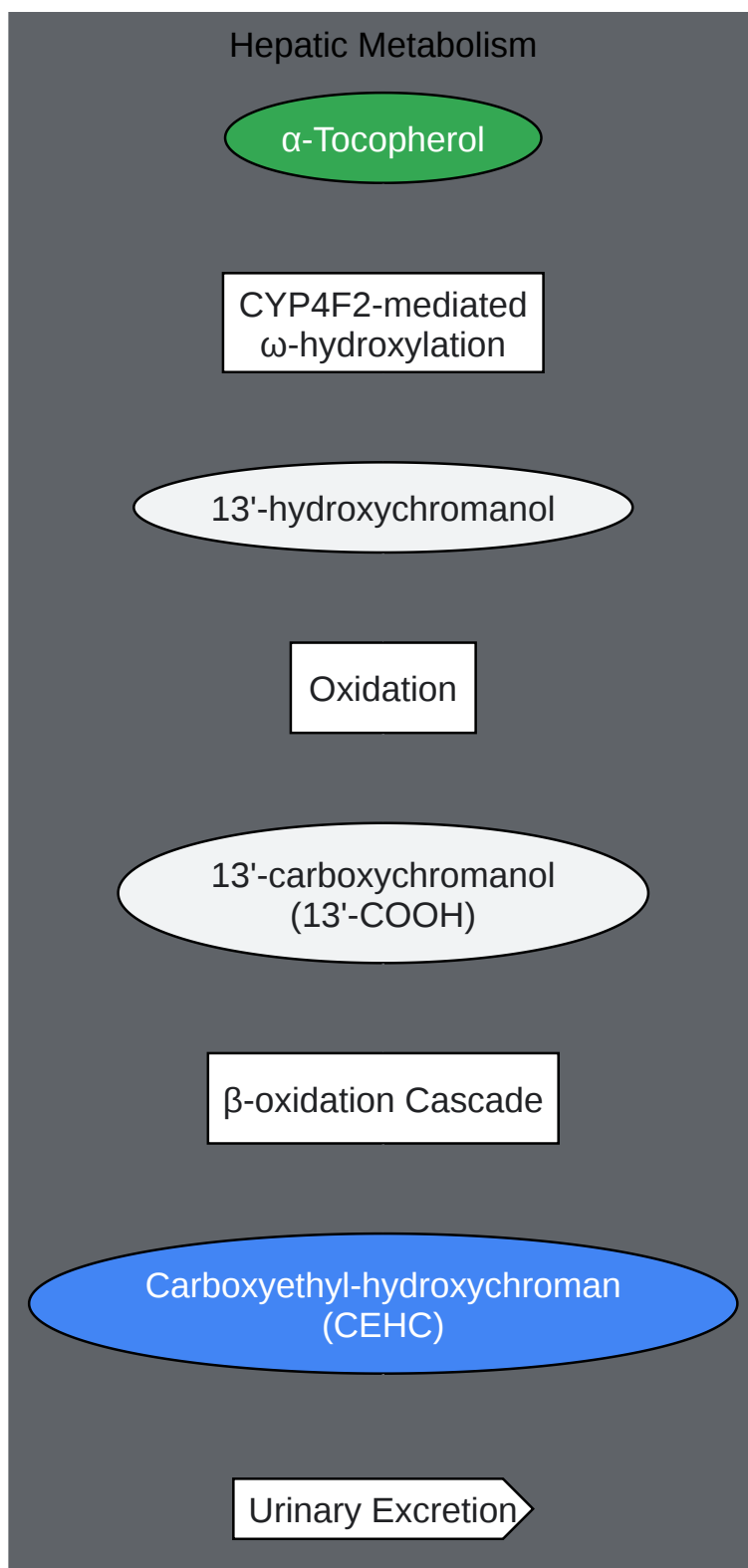
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Caption: The antioxidant cycle of α -tocopherol.

Metabolic Pathway

While α -tocopherol is preferentially retained in the body, other forms of vitamin E are more readily metabolized and excreted.[23] The primary site of tocopherol metabolism is the liver. The process is initiated by cytochrome P450-mediated ω -hydroxylation of the phytyl tail, a reaction catalyzed by the enzyme CYP4F2.[23] This is followed by successive rounds of β -oxidation, which shortens the side chain to produce intermediate carboxychromanols and the

terminal, water-soluble metabolite, carboxyethyl-hydroxychroman (CEHC), which is then excreted in the urine.[23]



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Caption: The major metabolic pathway of α -tocopherol in the liver.

Experimental Protocols and Applications

The primary application of **DL-alpha-Tocopherol-13C3** is in tracer studies to investigate the absorption, distribution, metabolism, and excretion (ADME) of vitamin E.[1] It is essential for determining bioavailability and understanding biokinetics in various physiological and pathological states.[24]

General Experimental Workflow for a Tracer Study

Tracer studies using SIL compounds like **DL-alpha-Tocopherol-13C3** follow a standardized workflow. The protocol allows for the precise measurement of the labeled compound against the background of its unlabeled, endogenous analog. Deuterated forms of tocopherol have been successfully used in such studies.[22][24][25][26]

Caption: A generalized workflow for a biokinetics study using **DL-alpha-Tocopherol-13C3**.

Protocol: Preparation of Stock Solutions

Proper preparation of stock solutions is critical for experimental accuracy. Due to its insolubility in water and susceptibility to oxidation, specific handling procedures are required.

Materials:

- **DL-alpha-Tocopherol-13C3** (neat oil)
- Anhydrous ethanol or DMSO (GC or HPLC grade)
- Inert gas (e.g., argon or nitrogen)
- Amber glass vials with Teflon-lined caps
- Calibrated micropipettes

Methodology:

- **Inert Atmosphere:** Before opening the vial of **DL-alpha-Tocopherol-13C3**, gently purge the workspace and the destination vial with an inert gas to displace oxygen and minimize oxidation.
- **Solvent Addition:** Based on the desired final concentration, calculate the required volume of solvent. Using a calibrated micropipette, add the appropriate volume of anhydrous ethanol or DMSO to the vial containing the neat oil. For example, to prepare a 10 mg/mL stock solution from 5 mg of the compound, add 500 μ L of solvent.
- **Dissolution:** Cap the vial tightly and vortex gently until the oil is completely dissolved. The resulting solution should be clear and colorless to pale yellow.[17]
- **Aqueous Dilutions (If Required):** For experiments requiring aqueous buffers, this primary stock solution must be used for further dilution. To create a working solution, dilute the ethanol-based stock into the aqueous buffer of choice. Note that solubility is limited (approximately 0.5 mg/mL in a 1:1 ethanol:PBS solution), and aqueous solutions should be prepared fresh and not stored for more than one day.[7]
- **Storage:** Aliquot the primary stock solution into smaller amber vials under an inert gas atmosphere. Store tightly sealed at -20°C or -80°C, protected from light.[14] Stock solutions in organic solvents are stable for several months under these conditions.[17]

In summary, **DL-alpha-Tocopherol-13C3** is a critical research tool whose well-defined chemical properties and stable isotopic label enable precise and reliable investigations into the complex roles of vitamin E in health and disease.

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